Spectroscopic Characterization of Diethylborinic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Diethylborinic acid*

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Abstract

Diethylborinic acid ($(C_2H_5)_2BOH$) is an organoboron compound with increasing relevance in organic synthesis and materials science. As with any reactive chemical species, a thorough understanding of its structural and electronic properties is paramount for its effective and safe utilization. Spectroscopic methods provide a powerful and non-destructive means to elucidate these characteristics. This in-depth technical guide provides a comprehensive overview of the core spectroscopic techniques for the characterization of **diethylborinic acid**, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). This guide is intended for researchers, scientists, and drug development professionals, offering not only standardized protocols but also the underlying scientific principles that govern the experimental choices and data interpretation.

Introduction to **Diethylborinic Acid** and the Imperative for its Spectroscopic Characterization

Diethylborinic acid, a member of the borinic acid family, is characterized by a central boron atom bonded to two ethyl groups and one hydroxyl group. Its molecular formula is $C_4H_{11}BO$, with a molecular weight of approximately 85.94 g/mol . The presence of an empty p-orbital on

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the three-coordinate boron atom imparts significant Lewis acidity to the molecule, making it a versatile reagent but also susceptible to degradation.[1]

Accurate spectroscopic characterization is not merely a procedural step but a cornerstone of its reliable application. It serves to:

- Confirm molecular identity and purity: Ensuring that the synthesized or procured material is indeed **diethylborinic acid** and is free from significant impurities or degradation products.
- Elucidate molecular structure: Providing direct evidence for the connectivity of atoms and the local chemical environment.
- Assess stability: Monitoring for the presence of common degradation products such as the anhydride (oxybis(diethylborane)) or products of oxidation.[1][2]

This guide will delve into the practical and theoretical aspects of the three primary spectroscopic techniques for characterizing **diethylborinic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Multi-faceted Approach

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of **diethylborinic acid** in solution. A comprehensive analysis involves the acquisition of ^{1}H, ^{13}C, and ^{11}B NMR spectra.

The Causality Behind NMR Experimental Choices

The choice of solvent and the specific NMR experiments are dictated by the chemical nature of **diethylborinic acid**.

- Solvent Selection: **Diethylborinic acid** is sensitive to protic solvents which can lead to exchange of the hydroxyl proton and potentially promote condensation reactions. Therefore, aprotic, deuterated solvents such as deuterated chloroform ($CDCl_3$), deuterated benzene (C_6D_6), or deuterated tetrahydrofuran (THF-d_8) are recommended. The choice of solvent can slightly influence chemical shifts.[3][4]

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- ^{11}B NMR: Due to boron being a quadrupolar nucleus (^{11}B, I = 3/2, 80.4% natural abundance), ^{11}B NMR provides a direct window into the electronic environment of the boron atom.[5] The chemical shift is highly sensitive to the coordination number of the boron, making it an excellent tool to distinguish between the desired three-coordinate borinic acid and any potential four-coordinate adducts.[5] For ^{11}B NMR, quartz NMR tubes are preferable to standard borosilicate glass tubes to avoid a broad background signal from the glass itself.

- ^{1}H and ^{13}C NMR: These standard experiments provide detailed information about the organic framework of the molecule.

Predicted NMR Spectroscopic Data for **Diethylborinic Acid**

While a dedicated, high-resolution spectrum for **diethylborinic acid** is not readily available in public databases, we can predict the expected chemical shifts based on established principles and data from similar compounds.[6][7][8]

Nucleus	Predicted Chemical Shift (δ, ppm)	Multiplicity	Assignment
^{1}H	~4.5 - 6.0	Broad singlet	B-OH
^{1}H	~0.8 - 1.2	Quartet	B-CH_2-CH_3
^{1}H	~0.7 - 1.1	Triplet	B-CH_2-CH_3
^{13}C	~10 - 20 (broad)	-	B-CH_2-CH_3
^{13}C	~8 - 12	-	B-CH_2-CH_3
^{11}B	~45 - 55	Broad	$(CH_3CH_2)_2BOH$

Note: The ^{13}C signal for the carbon directly attached to boron is often broadened due to quadrupolar relaxation of the ^{11}B nucleus.[9]

Experimental Protocol for NMR Analysis

Sample Preparation:

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- Due to the air and moisture sensitivity of borinic acids, all manipulations should be performed under an inert atmosphere (e.g., in a glovebox or using Schlenk line techniques).[10]
- Accurately weigh approximately 10-20 mg of **diethylborinic acid** into a clean, dry NMR tube.
- Add approximately 0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$) via a syringe.
- Cap the NMR tube securely.
- If desired, add a small amount of an internal standard such as tetramethylsilane (TMS).

Instrumentation and Data Acquisition:

- Spectrometer: A 400 MHz or higher field NMR spectrometer.
- ^{1}H NMR:
  - Pulse sequence: Standard single pulse.
  - Spectral width: -2 to 12 ppm.
  - Number of scans: 16-64.
  - Relaxation delay: 2-5 seconds.
- ^{13}C NMR:
  - Pulse sequence: Proton-decoupled single pulse (e.g., zgpg30).
  - Spectral width: -10 to 220 ppm.
  - Number of scans: 1024 or more, depending on concentration.
  - Relaxation delay: 2-5 seconds.
- ^{11}B NMR:
  - Pulse sequence: Proton-decoupled single pulse.

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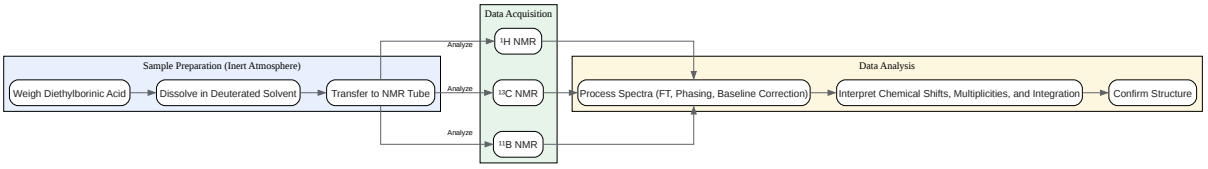
- Spectral width: -100 to 100 ppm.
- Number of scans: 128-512.
- Relaxation delay: 1-2 seconds.
- Reference: $BF_3 \cdot OEt_2$ set to 0 ppm.

Visualization of the NMR Workflow



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Caption: Workflow for the NMR spectroscopic analysis of **diethylborinic acid**.

Infrared (IR) Spectroscopy: Probing Molecular Vibrations

Infrared spectroscopy provides valuable information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations. [11][12]

The Causality Behind IR Experimental Choices

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For **diethylborinic acid**, the primary goal of IR analysis is to identify the characteristic vibrations of the O-H, B-O, C-H, and B-C bonds. The choice of sampling technique is important.

- Attenuated Total Reflectance (ATR): This is often the most convenient method for air-sensitive solids, requiring minimal sample preparation. A small amount of the sample is pressed against a crystal (e.g., diamond or germanium), and the IR spectrum is recorded.
- Solution IR: The sample can be dissolved in a suitable IR-transparent solvent (e.g., CCl_4 or CS_2) and analyzed in a liquid cell. This can provide sharper bands but requires a solvent that does not react with the sample.

Expected IR Absorption Data for **Diethylborinic Acid**

The IR spectrum is expected to show characteristic absorption bands for the key functional groups.

Wavenumber (cm^{-1})	Intensity	Vibrational Mode
~3200 - 3400	Broad, Strong	O-H stretch (hydrogen-bonded)
~2850 - 2980	Strong	C-H stretch (aliphatic)
~1330 - 1390	Strong	B-O stretch (asymmetric)
~1100 - 1150	Medium	B-C stretch
~850 - 900	Medium	B-O stretch (symmetric)

Note: The broadness of the O-H stretch is indicative of intermolecular hydrogen bonding.[13]

Experimental Protocol for ATR-IR Analysis

Sample Preparation and Analysis:

- Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.

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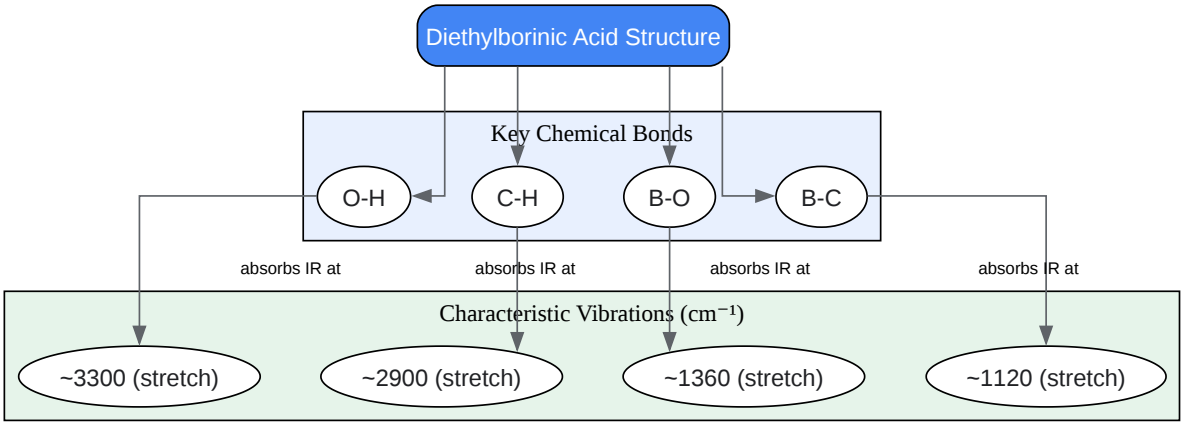
- Record a background spectrum of the clean, empty ATR crystal.
- Under an inert atmosphere, place a small amount of **diethylborinic acid** onto the ATR crystal.
- Apply pressure using the ATR anvil to ensure good contact between the sample and the crystal.
- Acquire the sample spectrum.

Instrumentation and Data Acquisition:

- Spectrometer: A Fourier-Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- Spectral range: 4000 - 400 cm^{-1}.
- Resolution: 4 cm^{-1}.
- Number of scans: 16-32.

Visualization of the IR Analysis Logic



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Caption: Relationship between molecular structure and IR vibrational modes.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a destructive analytical technique that provides information about the mass-to-charge ratio (m/z) of ions. It is used to determine the molecular weight of a compound and to deduce its structure from fragmentation patterns.[14][15]

The Causality Behind MS Experimental Choices

The choice of ionization technique is critical for analyzing **diethylborinic acid**.

- Electron Ionization (EI): This is a high-energy ionization technique that often leads to extensive fragmentation. While it may not always show a strong molecular ion peak for sensitive compounds, the fragmentation pattern can be highly informative for structural elucidation.[16]
- Chemical Ionization (CI): A softer ionization technique that is more likely to produce a visible protonated molecule peak ($[M+H]^+$), which is useful for confirming the molecular weight.
- Electrospray Ionization (ESI): Another soft ionization technique, particularly useful if the compound is analyzed in solution and can be readily ionized.

Predicted Mass Spectrum Data for **Diethylborinic Acid** (under EI)

The mass spectrum of **diethylborinic acid** is expected to show a molecular ion peak (M^+) and several characteristic fragment ions.

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m/z	Proposed Fragment Ion	Formula of Fragment	Notes
86	$[(C_2H_5)_2BOH]^+$	$[C_4H_{11}BO]^+$	Molecular Ion (M^+)
57	$[(C_2H_5)BOH]^+$	$[C_2H_7BO]^+$	Loss of an ethyl radical ($\bullet C_2H_5$)
29	$[C_2H_5]^+$	$[C_2H_5]^+$	Ethyl cation

Note: The relative intensities of these peaks will depend on the ionization energy and the stability of the fragment ions.

Experimental Protocol for GC-MS (EI) Analysis

Sample Preparation:

- Prepare a dilute solution of **diethylborinic acid** (e.g., 1 mg/mL) in a volatile, aprotic solvent such as dichloromethane or diethyl ether.
- Ensure the solvent is of high purity to avoid interferences.

Instrumentation and Data Acquisition:

- Instrument: A Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an EI source.
- GC conditions:
  - Injector temperature: ~200 °C.
  - Column: A suitable capillary column (e.g., DB-5).
  - Oven program: Start at a low temperature (e.g., 40 °C) and ramp up to a higher temperature (e.g., 250 °C) to ensure volatilization of the sample.
- MS conditions:
  - Ionization source: Electron Ionization (EI).

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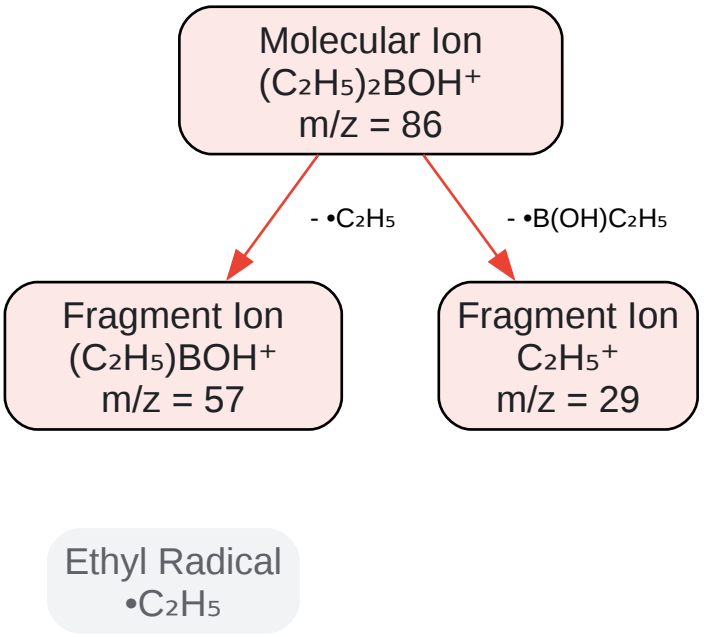
- Ionization energy: 70 eV.
- Mass range: 10 - 200 amu.

Visualization of the MS Fragmentation Pathway



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Caption: Predicted electron ionization fragmentation of **diethylborinic acid**.

Conclusion: An Integrated Spectroscopic Approach

The robust characterization of **diethylborinic acid** is best achieved through an integrated spectroscopic approach. NMR spectroscopy provides the most detailed structural information, IR spectroscopy offers a rapid confirmation of key functional groups, and mass spectrometry confirms the molecular weight and provides valuable structural clues through fragmentation analysis. By understanding the principles behind each technique and following validated protocols, researchers can confidently ascertain the identity, purity, and structural integrity of their **diethylborinic acid** samples, thereby ensuring the reliability and reproducibility of their scientific endeavors.

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